

# Spectroscopic Analysis of Chlorphenesin Carbamate: A Technical Guide

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## Compound of Interest

Compound Name: Chlorphenesin Carbamate

CAS No.: 126632-50-6

Cat. No.: B1178527

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## Abstract

**Chlorphenesin carbamate** [(RS)-3-(4-chlorophenoxy)-2-hydroxypropyl carbamate] is a centrally-acting skeletal muscle relaxant.[1] Its therapeutic efficacy is intrinsically linked to its chemical structure and functional groups. This technical guide provides a comprehensive overview of the spectroscopic analysis of **chlorphenesin carbamate**, focusing on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. While specific experimental spectra for **chlorphenesin carbamate** are not readily available in the public domain, this document outlines the expected spectral characteristics based on its molecular structure and data from related carbamate compounds. Detailed experimental protocols for acquiring NMR and IR spectra are provided, alongside visualizations of the compound's structure, a general analytical workflow, and its proposed mechanism of action.

## Chemical Structure

**Chlorphenesin carbamate** possesses a molecular formula of  $C_{10}H_{12}ClNO_4$  and a molecular weight of 245.66 g/mol.[2] The structure features a p-chlorophenoxy group, a secondary

alcohol, and a primary carbamate ester. These functional groups are key to its spectroscopic signature.

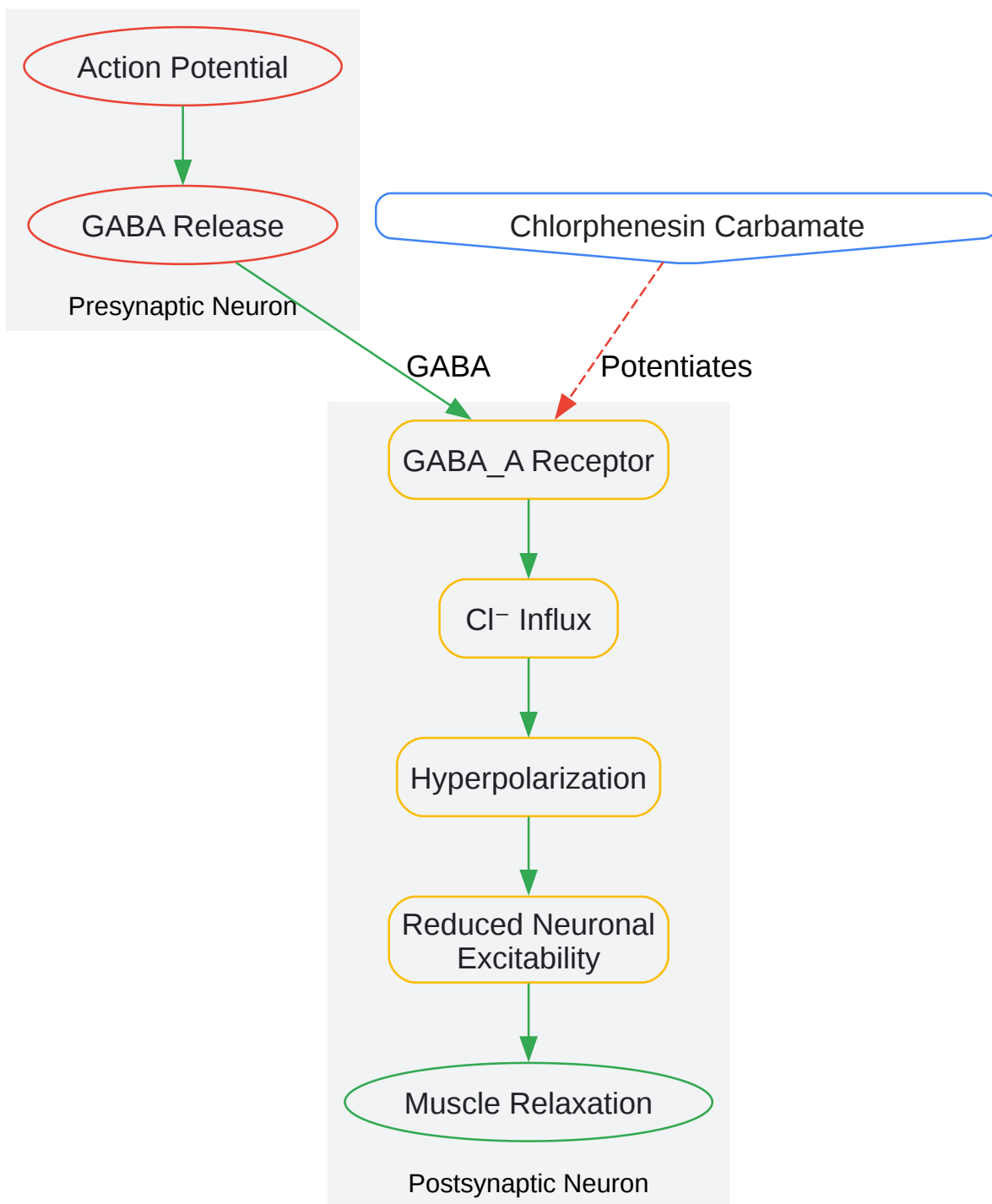


Figure 2: Proposed Mechanism of Action of Chlorphenesin Carbamate

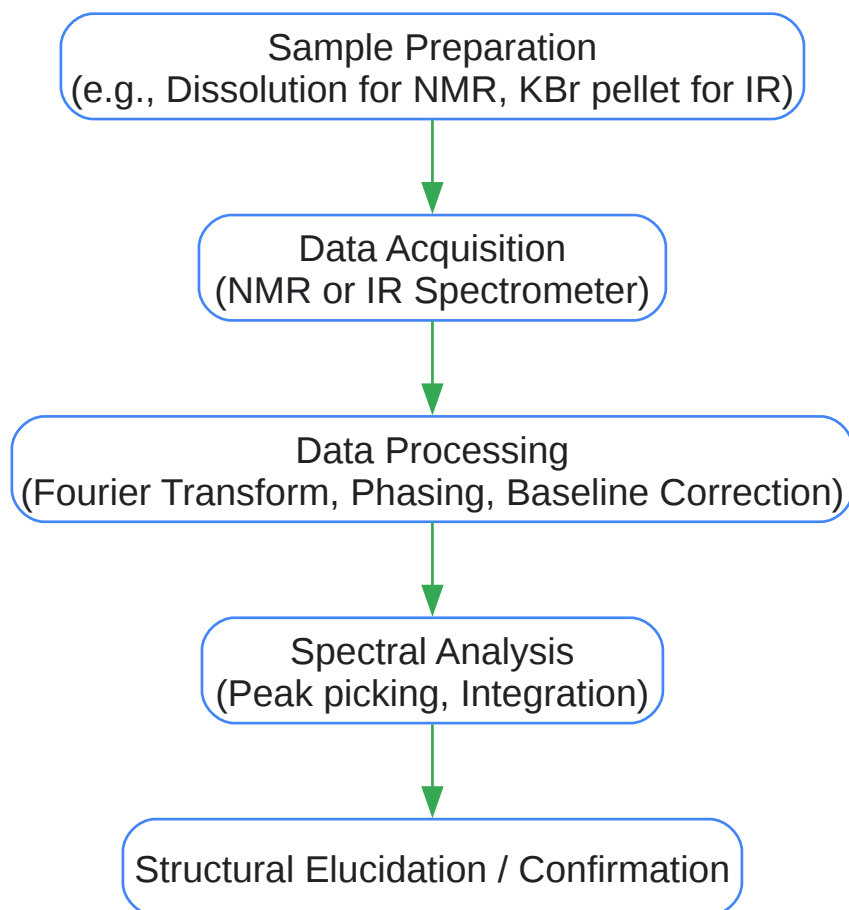


Figure 3: General Workflow for Spectroscopic Analysis

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## References

- [1. Chlorphenesin carbamate - Wikipedia \[en.wikipedia.org\]](#)
- [2. GSRS \[gsrs.ncats.nih.gov\]](#)
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